Technical Whitepaper: Spectroscopic Characterization & Structural Analysis of 2',4',6'-Triisopropylacetophenone

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Compound of Interest	
Compound Name:	*2',4',6'-Triisopropylacetophenone*
CAS No.:	*2234-14-2*
Cat. No.:	*B363969*

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Molecular Weight: 246.39 g/mol

Executive Summary & Structural Dynamics

2',4',6'-Triisopropylacetophenone (TIPAP) represents a classic example of Steric Inhibition of Resonance (SIR). Unlike unsubstituted acetophenone, where the carbonyl group is coplanar with the phenyl ring to maximize

-orbital overlap, the bulky ortho-isopropyl groups in TIPAP force the acetyl moiety into an orthogonal conformation (approx. 90° twist relative to the ring plane).

This loss of planarity has profound spectroscopic consequences:

- IR: The carbonyl stretch shifts to higher energy (wavenumber) due to loss of conjugation.
- NMR: The ortho-isopropyl groups create a distinct magnetic environment, and the acetyl protons experience shielding/deshielding effects different from planar analogs.

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- Reactivity: The carbonyl carbon is sterically shielded from nucleophilic attack, altering standard derivatization kinetics.

Spectroscopic Data Analysis[1][2]

Nuclear Magnetic Resonance (NMR)

The symmetry of the 2,4,6-substitution pattern simplifies the spectrum, rendering the two ortho-isopropyl groups equivalent and the two aromatic protons equivalent.

Table 1:

NMR Data (400 MHz,

)

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Moiety	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H	6.95 – 7.00	Singlet (s)	2H	-	Equivalent protons at C3 and C5 positions.
Ortho-CH	2.85 – 2.95	Septet (sep)	2H	6.9	Methine protons of ortho-isopropyl groups. Deshielded by ring current.
Para-CH	2.80 – 2.90	Septet (sep)	1H	6.9	Methine proton of para-isopropyl group.
Acetyl-CH	2.45 – 2.50	Singlet (s)	3H	-	Acetyl methyl group. Shift is diagnostic of orthogonal twist (less shielded by ring current than planar analogs).
Ortho-CH	1.18 – 1.24	Doublet (d)	12H	6.9	Methyls of ortho-isopropyls.
Para-CH	1.25 – 1.30	Doublet (d)	6H	6.9	Methyls of para-

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	isopropyl.

Table 2:

NMR Data (100 MHz,

)

Note: The carbonyl shift is the critical indicator of conjugation loss.

Carbon Type	Shift (, ppm)	Structural Insight
C=O (Carbonyl)	208.0 – 210.0	Critical Diagnostic: Significantly downfield compared to acetophenone (~197 ppm). The loss of conjugation makes the carbonyl chemically resemble an aliphatic ketone.
Ar-C (Ipso)	138.0 – 140.0	Quaternary C1 attached to carbonyl.
Ar-C (Ortho)	145.0 – 146.0	Quaternary C2/C6 carrying bulky isopropyls.
Ar-C (Para)	149.0 – 150.0	Quaternary C4 carrying isopropyl.
Ar-C (Meta)	120.0 – 121.0	C3/C5 methine carbons.
Aliphatic CH	34.0 – 30.0	Isopropyl methine carbons.
Acetyl CH	32.0 – 33.0	Acetyl methyl.
Isopropyl CH	23.0 – 24.0	Isopropyl methyls.

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Infrared Spectroscopy (IR)

The "blue shift" of the carbonyl stretch is the primary evidence for the orthogonal twist.

Table 3: Diagnostic IR Bands (KBr or Neat Film)

Vibration Mode	Wavenumber (, cm)	Interpretation
C=O[1][2][3] Stretch	1705 – 1715	Primary Diagnostic: Higher frequency than acetophenone (1685 cm). Indicates high double-bond character due to lack of resonance delocalization with the ring.
C-H Stretch (Ar)	3050 – 3080	Weak aromatic C-H stretching.
C-H Stretch (Alk)	2960 – 2870	Strong aliphatic stretches (methyl/methine) from isopropyl groups.
C=C Skeletal	1605, 1570	Aromatic ring breathing modes.

Mass Spectrometry (MS)

Fragmentation is driven by the stability of the substituted tropylium or benzyl cations and alpha-cleavage.

Table 4: MS Fragmentation Pattern (EI, 70 eV)

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m/z Value	Ion Identity	Mechanism
246		Molecular ion (visible, moderate intensity).
231		Loss of methyl radical ( ) from isopropyl groups.
203		Base Peak (Likely): Loss of acetyl radical ( ). Formation of the stable 2,4,6-triisopropylphenyl cation.
43		Acylium ion.

Experimental Protocol: Synthesis & Isolation

Rationale: Commercial availability can be sporadic. The Friedel-Crafts acylation of 1,3,5-triisopropylbenzene is the standard route, but requires modification for steric bulk.

Reagents

- 1,3,5-Triisopropylbenzene (1.0 eq)
- Acetyl Chloride (1.2 eq)[4]
- Aluminum Chloride (, anhydrous, 1.2 eq)
- Dichloromethane (DCM) or Carbon Disulfide ( )
- Safety: is highly flammable and neurotoxic; DCM is preferred for safety despite slightly lower kinetics.

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Step-by-Step Methodology

- Apparatus Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and pressure-equalizing addition funnel. Maintain an inert atmosphere (

  or Ar).

- Catalyst Suspension: Charge the flask with anhydrous

  (1.2 eq) and dry DCM (solvent volume: ~5 mL per gram of substrate). Cool to 0°C in an ice bath.

- Acylating Agent: Add Acetyl Chloride (1.2 eq) dropwise. Stir for 15 minutes to generate the acylium complex.

- Substrate Addition: Dissolve 1,3,5-triisopropylbenzene in a minimal amount of dry DCM. Add this solution dropwise to the mixture over 30 minutes.
  - Note: The reaction may be sluggish due to sterics.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (eluent: 9:1 Hexane/EtOAc). If incomplete, reflux gently for 1 hour.

- Quenching: Pour the reaction mixture slowly onto a mixture of crushed ice and concentrated HCl (to dissolve aluminum salts).

- Extraction: Separate the organic layer. Extract the aqueous layer twice with DCM.

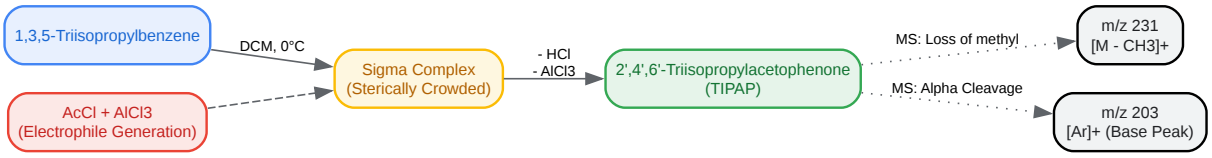
- Purification: Wash combined organics with brine, dry over

  , and concentrate in vacuo.
  - Purification: Distillation under reduced pressure (high boiling point) or recrystallization from cold methanol.

Visualization of Pathways

Diagram 1: Synthesis & Fragmentation Logic

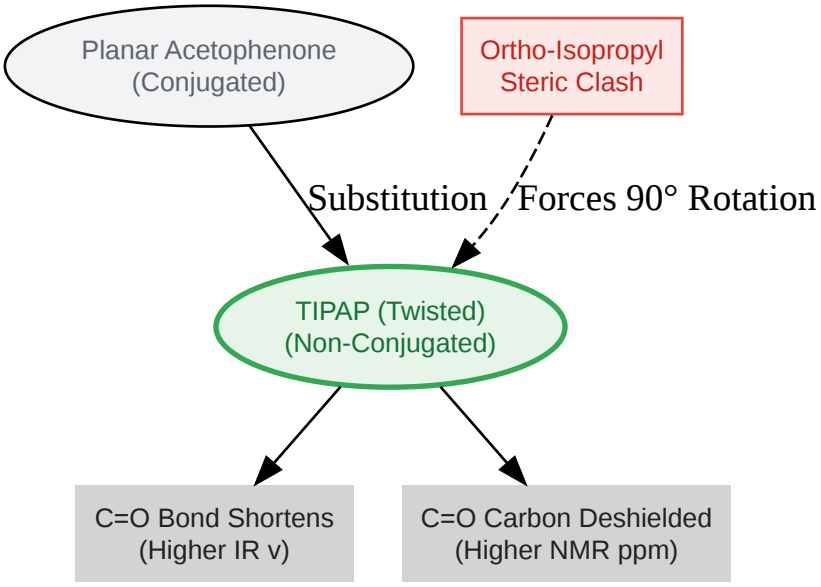
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Caption: Friedel-Crafts synthesis pathway and primary Mass Spectrometry fragmentation channels.

Diagram 2: Steric Inhibition of Resonance (SIR)



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Caption: Causal map showing how steric bulk forces the orthogonal twist, altering spectroscopic signals.

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